

An In-depth Technical Guide to the Molecular Structure and Reactivity of Trimethoxymethylsilane

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Compound of Interest

Compound Name: Trimethoxymethylsilane

Cat. No.: B072481

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethoxymethylsilane (TMMS), also known as methyltrimethoxysilane, is an organosilicon compound with the chemical formula $\text{CH}_3\text{Si}(\text{OCH}_3)_3$.^[1] It is a versatile chemical intermediate widely used in the synthesis of silicon-based materials, including silicone polymers and resins.^{[2][3]} Its utility stems from the presence of both a stable methyl group and three hydrolyzable methoxy groups, which allow for a range of chemical transformations.^[4] This guide provides a comprehensive overview of the molecular structure, reactivity, and practical applications of **trimethoxymethylsilane**, with a focus on experimental protocols and data relevant to research and development.

Molecular Structure

The molecular structure of **trimethoxymethylsilane** features a central silicon atom in a tetrahedral arrangement, bonded to one methyl group and three methoxy groups.^{[1][4]} This configuration is often described as sp^3 hybridized.^[1] The methyl group imparts a degree of hydrophobic character to the molecule, while the silicon-oxygen bonds of the methoxy groups are the primary sites of reactivity, particularly towards hydrolysis.^[4]

While precise experimental data on bond lengths and angles for **trimethoxymethylsilane** are not readily available in the reviewed literature, the geometry is understood to be a distorted tetrahedron due to the different electronic and steric nature of the methyl and methoxy substituents.

Physicochemical and Spectroscopic Data

Key physical and spectroscopic properties of **trimethoxymethylsilane** are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of **Trimethoxymethylsilane**

Property	Value
Molecular Formula	C ₄ H ₁₂ O ₃ Si
Molecular Weight	136.22 g/mol
Appearance	Colorless, transparent liquid
Odor	Mild, characteristic
Density	0.955 g/mL at 25 °C
Boiling Point	102-104 °C
Melting Point	< -70 °C
Flash Point	9 °C
Autoignition Temperature	225 °C
Vapor Pressure	2990 hPa at 20 °C
Refractive Index	n _{20/D} 1.371
Water Solubility	Decomposes

Table 2: Spectroscopic Data for **Trimethoxymethylsilane**

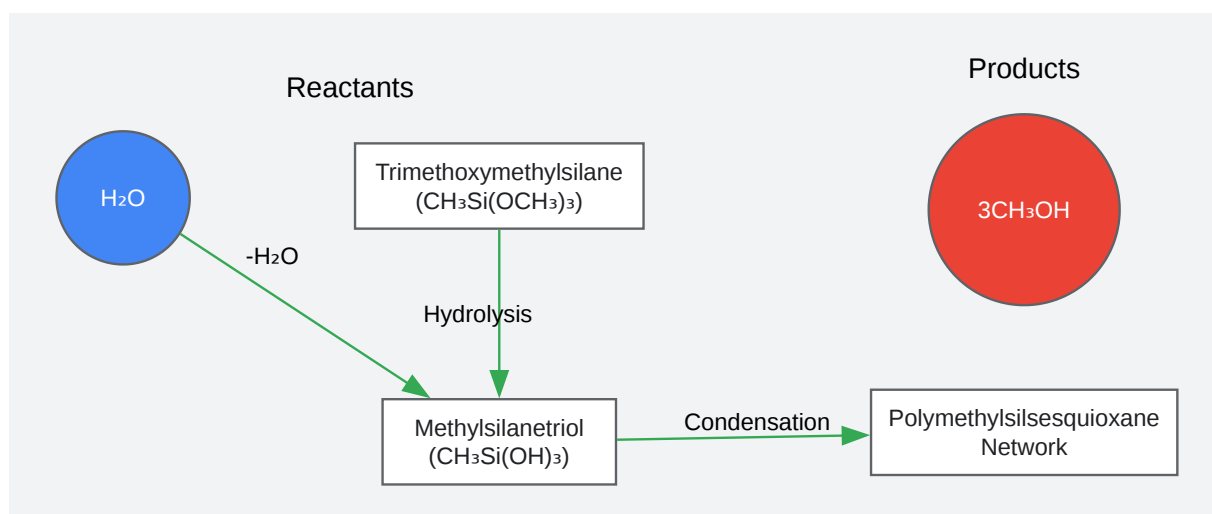
Spectroscopic Technique	Key Features
^1H NMR (CDCl_3)	Provides signals corresponding to the methyl and methoxy protons.
^{13}C NMR	Shows distinct peaks for the methyl and methoxy carbons.
^{29}Si NMR	A characteristic chemical shift for the silicon atom in its specific chemical environment.
FT-IR	Characteristic absorption bands for Si-O-C, C-H, and Si-C bonds.
Mass Spectrometry (GC-MS)	Fragmentation pattern provides information on the molecular structure.

Reactivity and Reaction Mechanisms

The reactivity of **trimethoxymethylsilane** is dominated by the hydrolysis of its methoxy groups, which is a precursor to condensation and polymerization. This reactivity is fundamental to its application as a crosslinking agent and in the formation of silica-based materials.[\[5\]](#)

Hydrolysis and Condensation

In the presence of water, **trimethoxymethylsilane** undergoes hydrolysis to form silanol intermediates (Si-OH) and methanol.[\[4\]](#) This reaction can be catalyzed by both acids and bases.[\[1\]](#) The resulting silanols are highly reactive and readily undergo condensation to form stable siloxane bonds (Si-O-Si), leading to the formation of oligomers and polymers.[\[4\]](#) The reaction proceeds in a stepwise manner, and under acidic conditions, the rate of successive hydrolysis steps decreases with each methoxy group replaced.[\[1\]](#) Conversely, under basic conditions, the rate of subsequent hydrolysis steps increases.[\[1\]](#)



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Hydrolysis and condensation of **trimethoxymethylsilane**.

Experimental Protocols

Synthesis of Trimethoxymethylsilane (Industrial Method)

This protocol describes a common industrial method for the synthesis of **trimethoxymethylsilane** from methyltrichlorosilane and methanol.

Materials:

- Methyltrichlorosilane (CH_3SiCl_3)
- Methanol (CH_3OH)
- Metallic Sodium (Na)
- Reactor with reflux condenser, dropping funnel, and thermometer
- Distillation apparatus

Procedure:

- Charge the reactor with methyltrichlorosilane and methanol in a molar ratio of 1:1.01.

- Maintain the reaction temperature at approximately 20 °C while adding the reactants at a controlled rate (e.g., 20 kg/h).
- After the addition is complete, heat the mixture to 75 °C and reflux to remove the hydrogen chloride (HCl) byproduct.
- Continue the reflux until the temperature of the reaction mixture reaches the boiling point of **trimethoxymethylsilane** (approximately 104 °C).
- Maintain this temperature for one hour to ensure the reaction goes to completion.
- Cool the mixture to ambient temperature.
- Neutralize the mixture to a pH of 8.0 by adding a solution of metallic sodium in methanol.
- Allow the mixture to stand, then decant or filter the supernatant.
- Purify the crude product by distillation, collecting the fraction at approximately 103.5 °C. The expected purity of the final product is typically around 98.5%.

Surface Modification of Silica Nanoparticles

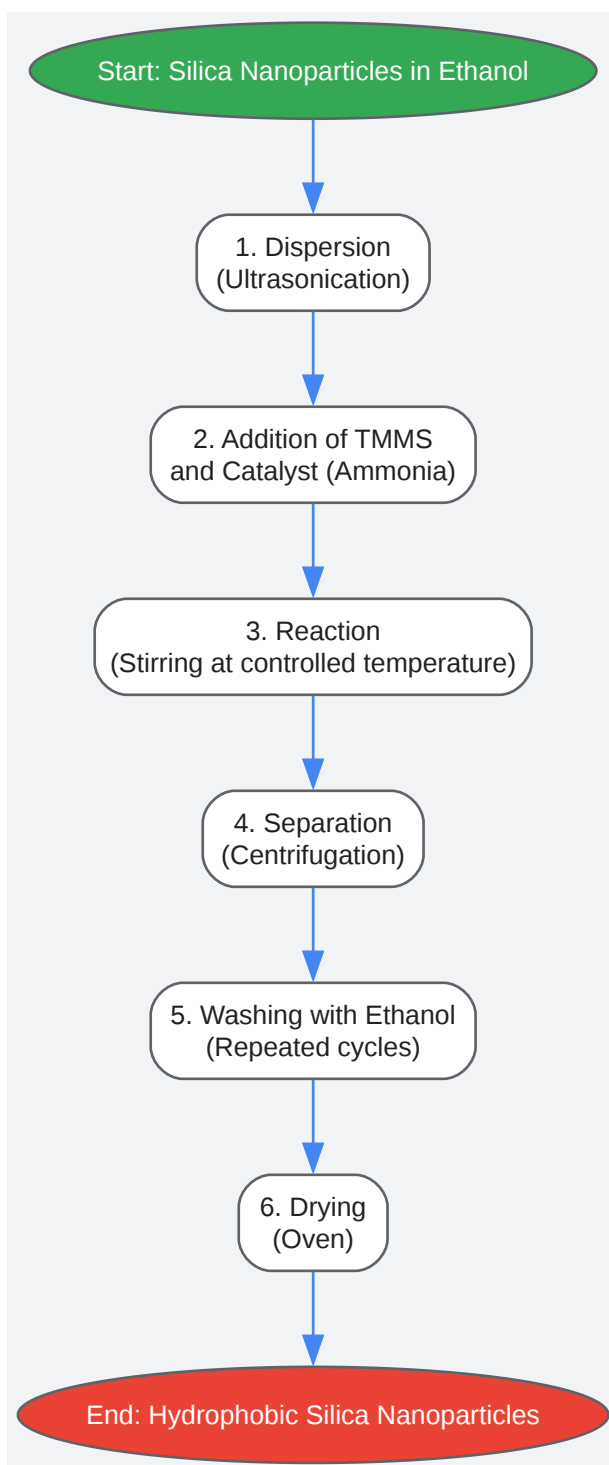
This protocol outlines a general procedure for the surface functionalization of silica nanoparticles using **trimethoxymethylsilane** to introduce methyl groups, thereby increasing hydrophobicity.

Materials:

- Silica nanoparticles
- Ethanol
- **Trimethoxymethylsilane** (TMMS)
- Ammonia solution (catalyst)
- Centrifuge
- Ultrasonic bath

Procedure:

- Disperse the silica nanoparticles in ethanol using an ultrasonic bath to ensure a uniform suspension.
- In a separate container, prepare a solution of **trimethoxymethylsilane** in ethanol.
- Add the TMMS solution to the silica nanoparticle suspension with vigorous stirring.
- Add a catalytic amount of ammonia solution to the mixture to promote the hydrolysis and condensation of TMMS on the nanoparticle surface.
- Allow the reaction to proceed for a specified time (e.g., 2-24 hours) at a controlled temperature (e.g., room temperature to 60 °C).
- After the reaction, collect the surface-modified nanoparticles by centrifugation.
- Wash the nanoparticles several times with ethanol to remove unreacted TMMS and byproducts. This is typically done by repeated cycles of centrifugation and redispersion in fresh ethanol.
- Dry the functionalized nanoparticles in an oven at a suitable temperature (e.g., 80-120 °C) to remove the solvent.



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Experimental workflow for surface modification.

Applications in Research and Drug Development

Trimethoxymethylsilane is a valuable reagent in various research and development applications, including:

- **Crosslinking Agent:** It is used in the preparation of polysiloxane polymers and room-temperature-vulcanizing (RTV) silicone rubbers.[1][5]
- **Surface Modification:** TMMS is employed to render surfaces of materials like glass, ceramics, and metals hydrophobic.[6] This is crucial for applications such as self-cleaning surfaces and improving the compatibility between organic polymers and inorganic fillers.
- **Precursor for Silica-Based Materials:** It serves as a precursor in the sol-gel process for synthesizing silica aerogels and other porous silica materials with controlled properties.[7][8]
- **Coupling Agent:** In composite materials, it can act as a coupling agent to enhance the adhesion between inorganic fillers and organic polymer matrices.[6]

Safety and Handling

Trimethoxymethylsilane is a flammable liquid and vapor. It is also an eye irritant.[9] It is sensitive to moisture and will decompose in the presence of water, releasing methanol.[4] Therefore, it should be handled in a well-ventilated area, away from ignition sources, and stored under an inert atmosphere.[6] Appropriate personal protective equipment, including safety goggles, gloves, and respiratory protection, should be worn when handling this chemical.[9]

Conclusion

Trimethoxymethylsilane is a versatile and reactive organosilicon compound with a well-defined molecular structure that dictates its chemical behavior. Its primary reactivity through hydrolysis and condensation of the methoxy groups makes it an essential building block for a wide array of silicon-based materials. The experimental protocols provided in this guide offer a practical foundation for its synthesis and application in surface modification. A thorough understanding of its properties and safe handling procedures is crucial for its effective utilization in research, materials science, and drug development.

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